

Vescalin: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Vescalin

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An In-depth Examination of the Molecular Properties, Biological Activities, and Experimental Protocols of a Promising Ellagitannin

Abstract

Vescalin, a C-glycosidic ellagitannin, has garnered significant scientific interest due to its potent biological activities, including its roles as a selective DNA topoisomerase II inhibitor and a bactericidal agent against multidrug-resistant pathogens. This technical guide provides a comprehensive overview of **Vescalin**, including its molecular formula, molecular weight, and detailed experimental protocols for its synthesis and isolation. Furthermore, this document elucidates the molecular mechanisms underlying its primary biological functions through detailed signaling pathway and workflow diagrams, offering a valuable resource for researchers, scientists, and drug development professionals.

Molecular Profile

Vescalin is a hydrolyzable tannin, structurally related to its precursor, vescalagin, from which it can be derived by hydrolysis.^[1] Its fundamental molecular characteristics are summarized in the table below.

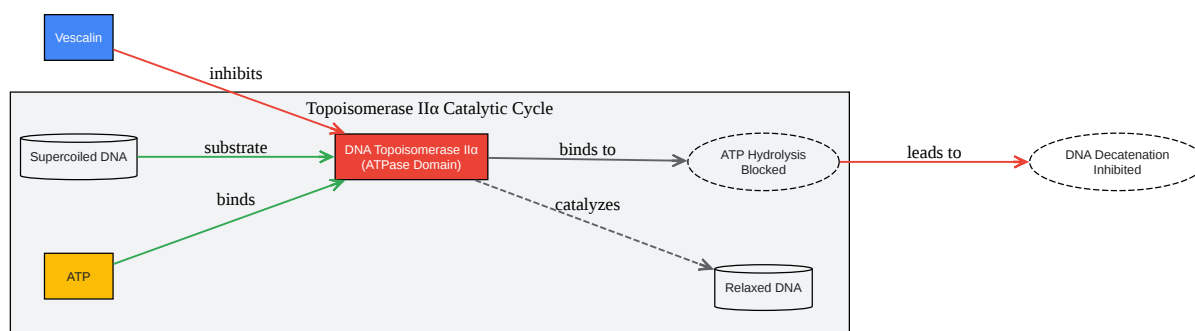
Property	Value	Source
Molecular Formula	C ₂₇ H ₂₀ O ₁₈	PubChem CID: 15698968
Molecular Weight	632.4 g/mol	PubChem CID: 15698968
Monoisotopic Mass	632.06496378 Da	PubChem CID: 15698968

Biological Activities and Mechanisms of Action

Vescalin exhibits a range of biological activities, with its roles as a DNA topoisomerase II inhibitor and a bactericidal agent being the most extensively studied.

Inhibition of DNA Topoisomerase II α

Vescalin acts as a catalytic inhibitor of human DNA topoisomerase II α (Top2 α), an essential enzyme involved in managing DNA topology during replication, transcription, and chromosome segregation.[2][3][4] Unlike topoisomerase poisons such as etoposide, which stabilize the enzyme-DNA cleavage complex and induce DNA strand breaks, **Vescalin** inhibits the catalytic activity of Top2 α without causing such damage.[2][4] This selective inhibition of the α isoform is significant, as the inhibition of the β isoform is often associated with the development of secondary malignancies.[3][4] The proposed mechanism involves **Vescalin** binding to the ATPase domain of Top2 α , thereby preventing the ATP hydrolysis required for enzyme turnover.[3]

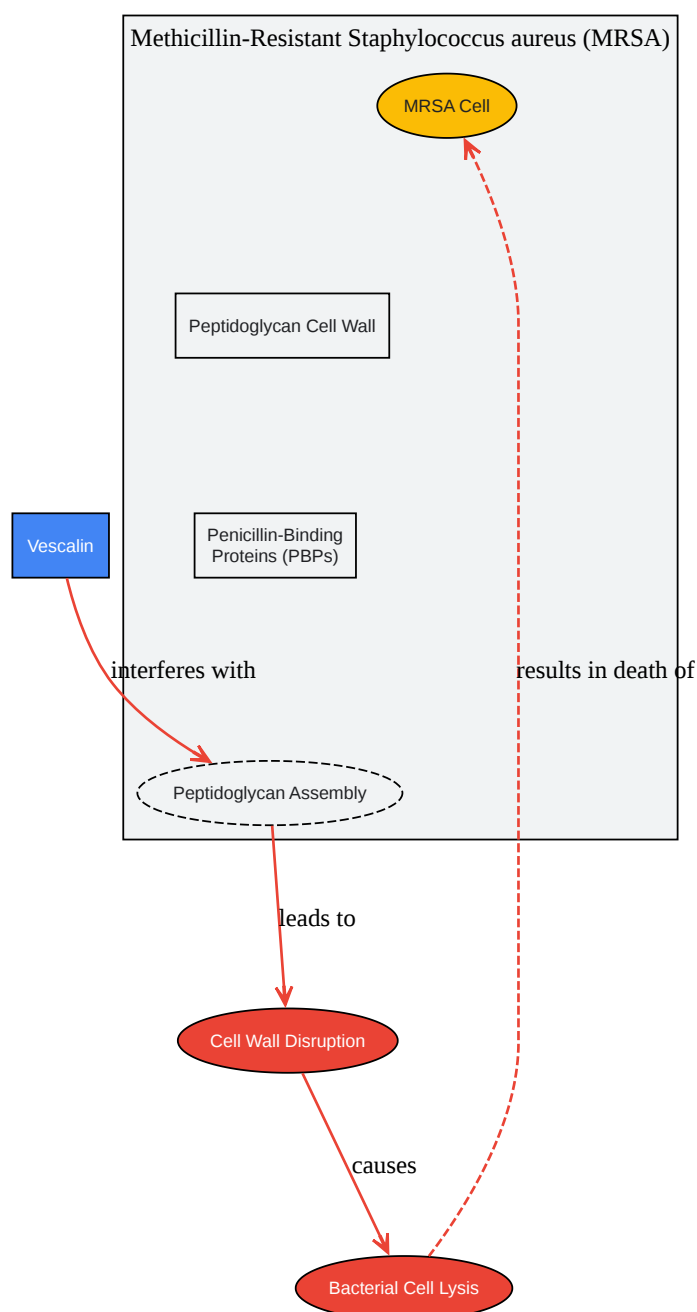


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Vescalin's inhibition of DNA Topoisomerase II α .

Bactericidal Activity against Methicillin-Resistant *Staphylococcus aureus* (MRSA)

Vescalin demonstrates potent bactericidal activity, particularly against methicillin-resistant *Staphylococcus aureus* (MRSA). The primary mechanism of action involves the disruption of the bacterial cell wall. **Vescalin** appears to modulate the normal assembly of peptidoglycans on the bacterial surface, leading to the disorganization of the cell wall structure and subsequent bacterial cell death. This activity is significant in the context of rising antibiotic resistance.



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Bactericidal workflow of **Vescalin** against MRSA.

Experimental Protocols

Isolation and Purification of Vescalin from Oak Wood

This protocol outlines a general procedure for the preparative isolation and purification of **Vescalin** from oak wood, a natural source rich in this compound. The method involves

extraction followed by chromatographic separation.

3.1.1. Extraction

- **Milling and Defatting:** Air-dried heartwood of *Quercus* species is ground into a fine powder. The powder is then defatted with a non-polar solvent like n-hexane to remove lipids and other non-polar compounds.
- **Aqueous Extraction:** The defatted wood powder is extracted with distilled water at a controlled temperature (e.g., 60-80°C) for several hours with continuous stirring. This process is typically repeated multiple times to ensure maximum yield.
- **Filtration and Concentration:** The aqueous extracts are combined, filtered to remove solid particles, and then concentrated under reduced pressure using a rotary evaporator.
- **Lyophilization:** The concentrated extract is lyophilized (freeze-dried) to obtain a crude tannin powder.

3.1.2. Chromatographic Purification

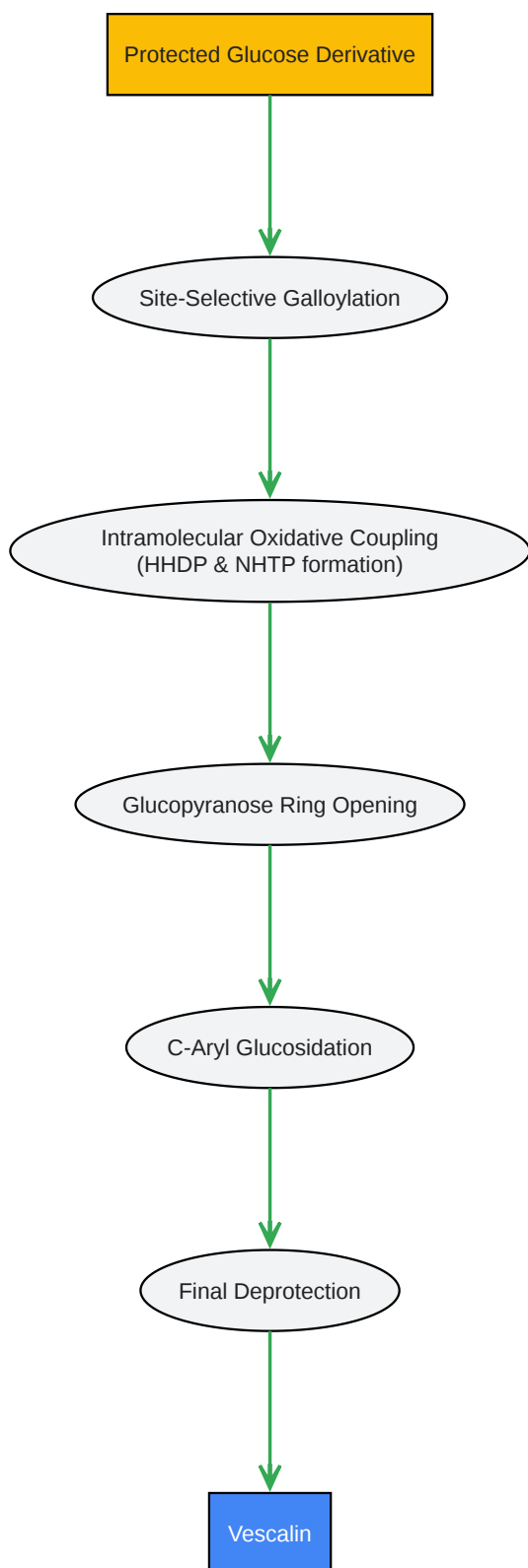
A multi-step chromatographic approach is employed for the purification of **Vescalin** from the crude extract.

- **Solid-Phase Extraction (SPE):** The crude extract is first fractionated using SPE with a C18 stationary phase. This step helps in removing highly polar and non-tannin compounds.
- **Size-Exclusion Chromatography (SEC):** The tannin-rich fraction from SPE is subjected to SEC on a Sephadex LH-20 column. Elution is typically performed with an alcohol-water mixture (e.g., ethanol:water). This separates compounds based on their molecular size.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing **Vescalin** from the SEC step are further purified by preparative reversed-phase HPLC.
 - **Column:** C18, e.g., 21.2 x 250 mm, 10 µm particle size.
 - **Mobile Phase A:** Water with 0.1% Formic Acid.
 - **Mobile Phase B:** Acetonitrile with 0.1% Formic Acid.

- Gradient: A linear gradient from a low to a high percentage of Mobile Phase B is used to elute the compounds. The specific gradient profile should be optimized based on the analytical separation.
- Detection: UV detection at a wavelength of approximately 280 nm.
- Fraction Collection: Fractions corresponding to the **Vescalin** peak are collected.
- Purity Analysis: The purity of the isolated **Vescalin** is confirmed by analytical HPLC and characterized by mass spectrometry and NMR spectroscopy.

Total Synthesis of Vescalin

The total synthesis of **Vescalin** is a complex process that has been achieved through a bio-inspired route. The following provides a conceptual outline of the key synthetic steps. For a detailed experimental procedure, refer to the primary literature on the total synthesis of related C-glucosidic ellagitannins.



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Conceptual workflow for the total synthesis of **Vescalin**.

Key Synthetic Transformations:

- **Starting Material:** The synthesis typically begins with a suitably protected D-glucose derivative.
- **Site-Selective Galloylation:** Galloyl groups are selectively introduced at specific positions on the glucose core.
- **Intramolecular Oxidative Coupling:** Key intramolecular oxidative coupling reactions are employed to form the hexahydroxydiphenoyl (HHDP) and nonahydroxytriphenoyl (NHTP) moieties, which are characteristic of ellagitannins.
- **Glucopyranose Ring Opening:** The pyranose ring of the glucose derivative is opened to form a linear intermediate.
- **C-Aryl Glucosidation:** A crucial step involves the formation of the C-C bond between the anomeric carbon of the opened glucose and an aromatic ring of the galloyl moiety.
- **Final Deprotection:** The protecting groups are removed in the final step to yield **Vescalin**.

Conclusion

Vescalin presents a compelling profile for further investigation in the fields of oncology and infectious diseases. Its selective inhibition of DNA topoisomerase II α and its potent bactericidal activity against resistant strains like MRSA highlight its therapeutic potential. This technical guide provides foundational information and methodologies to support ongoing and future research into this promising natural product. The detailed protocols and mechanistic diagrams serve as a valuable resource for the scientific community, aiming to accelerate the translation of **Vescalin** from a laboratory curiosity to a potential clinical candidate.

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References

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